

# A Comprehensive Technical Guide to 9H-Fluorene-2-carboxylic acid

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## Compound of Interest

Compound Name: 9H-Fluorene-2-carboxylic acid

Cat. No.: B1296491

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This document provides an in-depth overview of **9H-Fluorene-2-carboxylic acid**, tailored for researchers, scientists, and professionals in the field of drug development. It covers the compound's nomenclature, chemical structure, and key physicochemical properties.

## Chemical Identity and Nomenclature

The compound of interest is formally identified by the International Union of Pure and Applied Chemistry (IUPAC) as **9H-fluorene-2-carboxylic acid**.<sup>[1]</sup> It is also known by several synonyms, including 2-fluorenicarboxylic acid and 2-carboxyfluorene.<sup>[1]</sup>

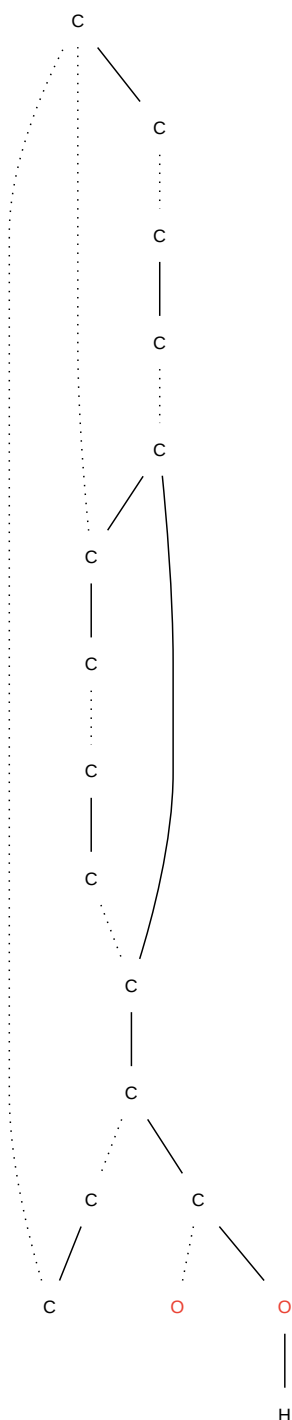
Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	<b>9H-fluorene-2-carboxylic acid</b> <sup>[1]</sup>
Molecular Formula	C <sub>14</sub> H <sub>10</sub> O <sub>2</sub> <sup>[1]</sup>
CAS Number	7507-40-6 <sup>[1]</sup>
Canonical SMILES	<chem>C1C2=CC=CC=C2C3=C1C=C(C=C3)C(=O)O</chem> <sup>[1]</sup>

| InChI Key | IBIDFEWDKNJSRD-UHFFFAOYSA-N<sup>[1]</sup> |

## Chemical Structure

The molecular structure of **9H-Fluorene-2-carboxylic acid** consists of a fluorene core, which is a polycyclic aromatic hydrocarbon, with a carboxylic acid group substituted at the second position.



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Caption: 2D chemical structure of **9H-Fluorene-2-carboxylic acid**.

## Physicochemical Properties

A summary of the key physicochemical properties of **9H-Fluorene-2-carboxylic acid** is provided below. These properties are essential for understanding the compound's behavior in various experimental and biological systems.

Table 2: Physicochemical Data

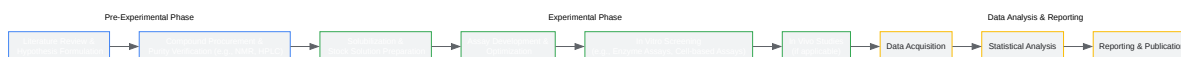
Property	Value
Molecular Weight	<b>210.23 g/mol</b> [1]
Monoisotopic Mass	210.068079557 Da[1]
Topological Polar Surface Area	37.3 Å²[1]

| Complexity | 286[1] |

Note: Further experimental data such as melting point, boiling point, and solubility were not readily available in the initial search and would require targeted experimental studies for determination.

## Experimental Protocols

Detailed experimental protocols for the synthesis or specific biological assays involving **9H-Fluorene-2-carboxylic acid** are highly specific to the research context. For researchers interested in utilizing this compound, the following general workflow is recommended for experimental design.



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Caption: A generalized experimental workflow for studies involving a chemical compound.

Methodology for Purity Verification (Example: High-Performance Liquid Chromatography - HPLC)

- Mobile Phase Preparation: Prepare an appropriate mobile phase, for instance, a gradient of acetonitrile and water with 0.1% trifluoroacetic acid. The specific gradient will depend on the column and the compound's polarity.
- Sample Preparation: Accurately weigh and dissolve a small amount of **9H-Fluorene-2-carboxylic acid** in a suitable solvent (e.g., methanol or acetonitrile) to a known concentration.
- Instrumentation: Utilize a C18 reverse-phase HPLC column. Set the flow rate (e.g., 1 mL/min) and the UV detection wavelength (e.g., 254 nm).
- Injection and Analysis: Inject the sample solution into the HPLC system.
- Data Interpretation: Analyze the resulting chromatogram. A single, sharp peak is indicative of high purity. The peak area can be used for quantification against a standard.

Disclaimer: This is a generalized protocol. Specific parameters should be optimized for the particular instrumentation and experimental goals.

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## References

- 1. 9H-fluorene-2-carboxylic acid | C<sub>14</sub>H<sub>10</sub>O<sub>2</sub> | CID 348591 - PubChem [pubchem.ncbi.nlm.nih.gov]

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